

# Solvent Red 179 CAS number 89106-94-5 data sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *C.I. Solvent red 179*

Cat. No.: *B15553296*

[Get Quote](#)

An In-depth Technical Guide to Solvent Red 179 (CAS No. 89106-94-5)

This technical guide provides a comprehensive overview of Solvent Red 179 (CAS No. 89106-94-5), a yellowish-red solvent dye.<sup>[1][2]</sup> Intended for researchers, scientists, and professionals in material science and development, this document details the dye's chemical and physical properties, applications, and safety information. The quantitative data is presented in structured tables for ease of reference, and a logical workflow for its primary application is visualized.

## Chemical and Physical Properties

Solvent Red 179 is characterized by its good heat resistance and light fastness.<sup>[1][2]</sup> It has a molecular structure classified as an amino ketone.<sup>[3]</sup>

Table 1: General and Chemical Properties

Property	Value
C.I. Name	Solvent Red 179, 564150[2][3]
CAS Registry Number	89106-94-5[3]
Molecular Formula	C <sub>22</sub> H <sub>12</sub> N <sub>2</sub> O[3]
Molecular Weight	320.34 g/mol [3]
Appearance	Red to Dark Red Powder[4][5]
Hue	Yellowish Red[1][2]

Table 2: Physical and Thermal Properties

Property	Value
Melting Point	251 °C[2][5][6]
Boiling Point	611.6 ± 38.0 °C[7]
Density	0.27 - 1.40 g/cm <sup>3</sup> [2][6][7]
Heat Resistance in PS	Up to 300 °C[2][5]
Decomposition Temperature	Above 350 °C[8]

Table 3: Solubility Data (at 20°C)

Solvent	Solubility (g/L)
Acetone	1.6[2][6]
Butyl Acetate	1.6[2][6]
Dichloromethane	8.0[6]
Ethyl Alcohol	0.9[2][6]
Methylbenzene	4.1[2][6]
Water	Insoluble[8]

Table 4: Fastness and Quality Control Properties

Property	Value
Light Fastness	7-8[4][5]
Acid Resistance	5[4][5]
Alkali Resistance	5[4][5]
Moisture Content	≤ 0.5%
Ash Content	≤ 0.5%
Volatile Matter at 105°C	1.0% max[4]
Tinting Strength	95-105%[4]

## Applications

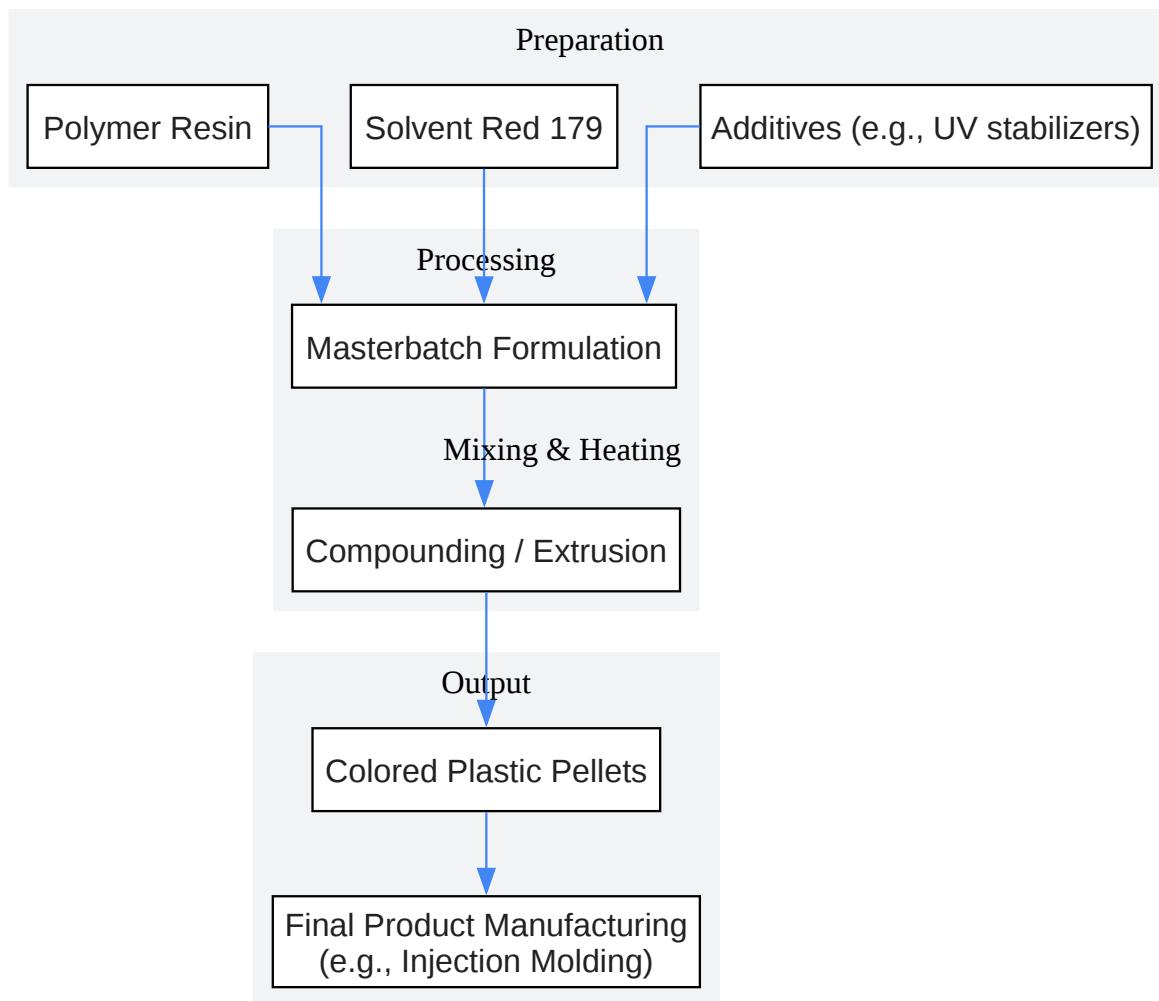
Solvent Red 179 is primarily used as a colorant for a wide variety of plastics and resins due to its high tinting strength and good migration resistance.[1][2] Its applications include the coloring of:

- Plastics: Polystyrene (PS), High Impact Polystyrene (HIPS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), Rigid Polyvinyl Chloride (RPVC), Polymethyl Methacrylate (PMMA), Styrene-Acrylonitrile Resin (SAN), Acrylonitrile Styrene Acrylate (AS), Polyamide 6 (PA6), Polyamide 66 (PA66), and Polyethylene Terephthalate (PET).[4][5][6]
- Fibers: It is also suitable for coloring polyester fibers.[1]
- Other Materials: The dye can be used in resins.[6]

## Experimental Protocols

The available technical data sheets for Solvent Red 179 do not provide detailed experimental protocols for specific research applications. The information is geared towards industrial use in coloring plastics and other materials. A general procedure for its use in plastics would involve incorporating the dye into the polymer matrix.

A typical workflow for coloring plastics with Solvent Red 179 is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for Plastic Coloration with Solvent Red 179.

## Signaling Pathways

No information regarding biological signaling pathways involving Solvent Red 179 was found in the reviewed technical data. As an industrial dye for plastics and resins, it is not designed for

biomedical or pharmaceutical applications and is not expected to have defined interactions with biological signaling cascades.

## Safety and Handling

According to the Material Safety Data Sheet (MSDS), Solvent Red 179 does not require a hazard risk symbol.<sup>[8]</sup> Standard laboratory and industrial hygiene practices should be followed.

- First Aid:
  - Skin Contact: Flush skin with flowing water.<sup>[8]</sup>
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.<sup>[8]</sup>
  - Ingestion: Induce vomiting immediately.<sup>[8]</sup>
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.<sup>[8]</sup>
- Personal Protective Equipment:
  - Hands: Rubber gloves.<sup>[8]</sup>
  - Eyes: Safety glasses.<sup>[8]</sup>
  - Respiratory: Approved respirator.<sup>[8]</sup>
- Storage: Keep container tightly closed and store in a cool place.<sup>[8]</sup>
- Fire Precautions: Use foam, CO<sub>2</sub>, or dry powder extinguishers. Do not use water.<sup>[8]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. China Solvent Red 179 / CAS 89106 95-5/6829-22-7 factory and manufacturers | Precise Color [precisechem.com]
- 2. Solvent red 179|CAS NO.89106-94-5 [xcolorpigment.com]
- 3. worlddyeveristy.com [worlddyeveristy.com]
- 4. epsilonpigments.com [epsilonpigments.com]
- 5. Solvent Red 179 Dyes | CAS 6829-22-7, 89106-94-5 Manufacturers in Mumbai, India [colorantsgroup.com]
- 6. epsilonpigments.com [epsilonpigments.com]
- 7. Solvent Red 179 [myskinrecipes.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [Solvent Red 179 CAS number 89106-94-5 data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553296#solvent-red-179-cas-number-89106-94-5-data-sheet]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

